

Technical Guide: Methylaminoacetonitrile Sulfate

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Compound of Interest

Compound Name: Methylaminoacetonitrile sulfate

CAS No.: 33986-15-1

Cat. No.: B1418051

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Identity, Characterization, and Synthetic Utility in Heterocyclic Chemistry[1][2][3]

Executive Summary

Methylaminoacetonitrile sulfate (CAS 33986-15-1) is the sulfuric acid salt of methylaminoacetonitrile.[2] It serves as a strategic "masked" amino acid precursor and a bifunctional building block containing both a nucleophilic amine and an electrophilic nitrile.[1] Its primary utility lies in the synthesis of Sarcosine (N-methylglycine) and the construction of 1,2-azoles (pyrazoles) and 1,3-azoles (imidazoles) via cyclocondensation.[1]

Nomenclature and Chemical Identity

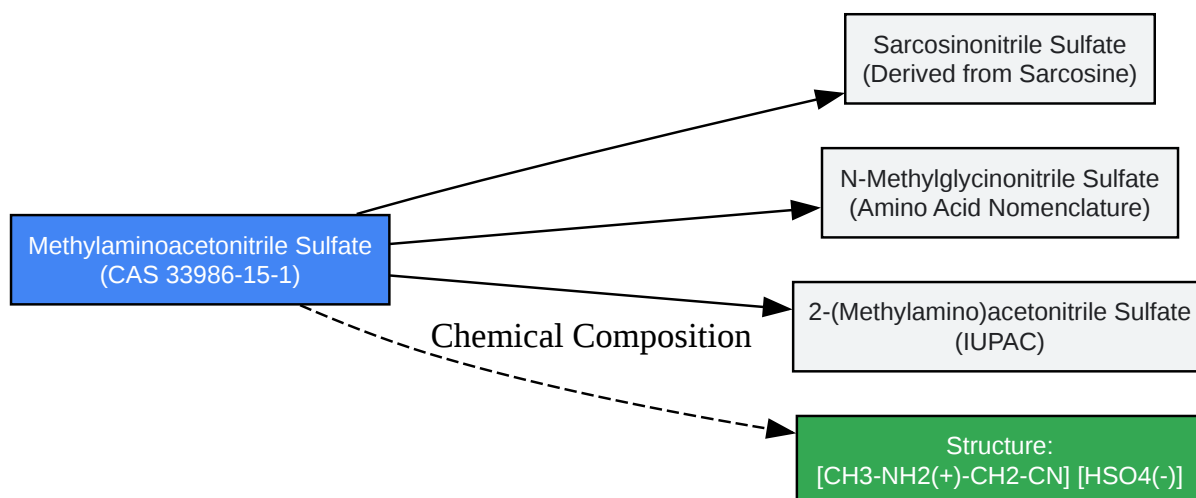
Precise identification is critical as this compound is often confused with its hydrochloride analog or the non-methylated parent.[1]

Table 1: Chemical Identity Matrix

Parameter	Specification
Primary Name	Methylaminoacetonitrile Sulfate
CAS Number	33986-15-1
IUPAC Name	2-(Methylamino)acetonitrile sulfate (1:[1]1)
Common Synonyms	Sarcosinonitrile sulfate; N-Methylglycinonitrile sulfate; N-Methylaminoacetic acid nitrile sulfate
Molecular Formula	C
	H
	N
	[1] · H
	SO
	(or C
	H
	N
	O
	S)
Molecular Weight	168.17 g/mol
SMILES	CNCC#N.OS(=O)(=O)O
InChI Key	GTGIXCPOLMWQTC-UHFFFAOYSA-N

Visualizing the Nomenclature Hierarchy

The following diagram illustrates the structural relationships and synonym derivation for clear database searching.



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Figure 1: Nomenclature hierarchy linking common trade names to the IUPAC identity.[1]

Physicochemical Properties

Understanding the physical state is essential for handling and stoichiometry calculations.[1]

Table 2: Physical Properties

Property	Value	Context
Appearance	White to off-white crystalline powder	Hygroscopic; store under inert gas.[1]
Melting Point	159.0 – 163.0 °C	Decomposition often occurs near MP.[1]
Solubility	High in Water; Moderate in Methanol	Insoluble in non-polar solvents (Hexane, Et2O).[1]
Acidity (pH)	Acidic in aqueous solution	Due to the sulfuric acid counterion.[1]
Stability	Stable under dry conditions	Hydrolyzes to Sarcosine in the presence of moisture/acid.[1]

Synthetic Utility & Mechanisms

Methylaminoacetonitrile sulfate is a bifunctional synthon. The amine group (

) acts as a nucleophile, while the nitrile group (

) acts as an electrophile (after activation) or a precursor to a carboxylic acid.[\[1\]](#)

A. Hydrolysis to Sarcosine (N-Methylglycine)

The most direct application is the synthesis of Sarcosine, a biomarker for prostate cancer and a glycine transporter inhibitor.[\[1\]](#)

Mechanism:

- Protonation: The nitrile nitrogen is protonated by the sulfuric acid counterion.[\[1\]](#)
- Hydration: Water attacks the nitrile carbon to form an amide intermediate.[\[1\]](#)
- Hydrolysis: The amide bond is cleaved to yield the carboxylic acid.[\[1\]](#)

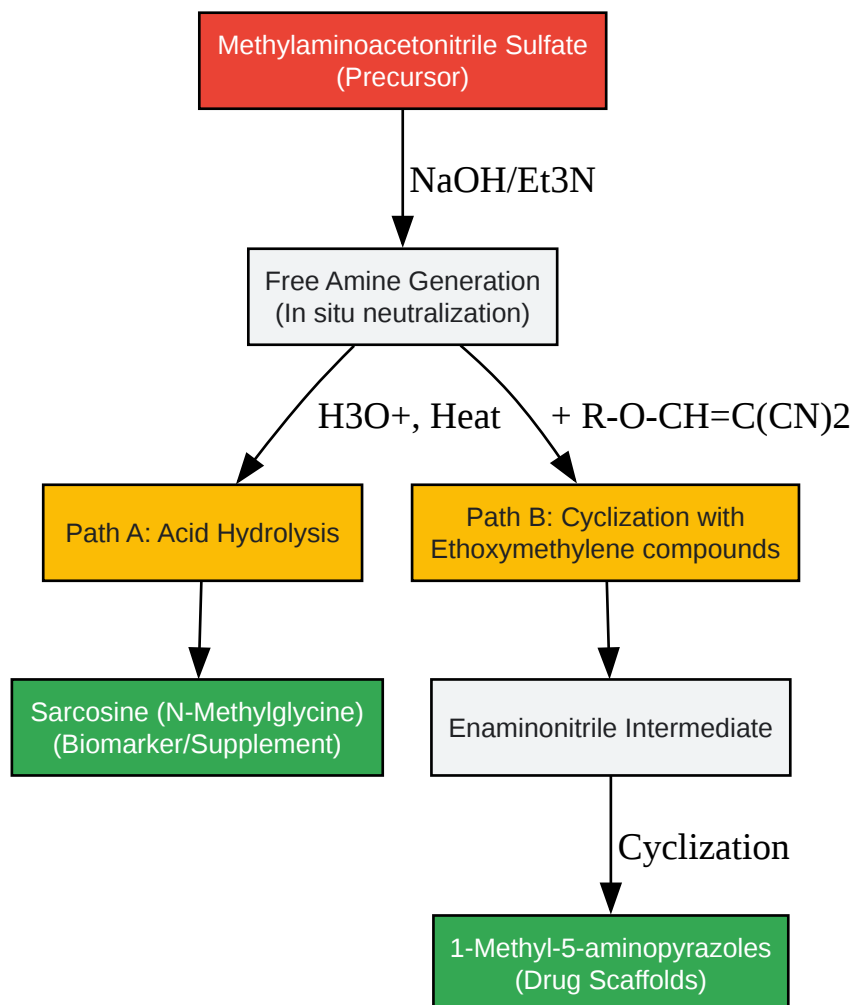
B. Heterocycle Formation (Imidazoles & Pyrazoles)

This is the primary utility in drug discovery.[\[1\]](#) The compound reacts with amidines, hydrazines, or isothiocyanates to close 5-membered rings.[\[1\]](#)

Protocol: Synthesis of 1-Methyl-4-cyano-5-aminopyrazole (Theoretical Workflow) Note: This scaffold is a precursor to phenylpyrazole insecticides.

- Reagents: **Methylaminoacetonitrile sulfate**, Ethoxymethylene malononitrile, Base (EtN or NaOAc).[\[1\]](#)
- Step 1 (Free Basing): Treat the sulfate salt with mild base to release the free amine in situ.[\[1\]](#)
- Step 2 (Condensation): The amine attacks the ethoxymethylene carbon.
- Step 3 (Cyclization): Intramolecular attack of the hydrazine equivalent (or second nitrogen source) on the nitrile carbon.

Synthetic Pathway Visualization



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Figure 2: Divergent synthetic pathways yielding Amino Acids (Path A) or Heterocycles (Path B).
[1]

Handling, Safety, and Analytical Characterization[1]

Safety Protocol (E-E-A-T)

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[1][3]
- Handling: Use a fume hood.[1] The sulfate salt is less volatile than the free base but can generate HCN if exposed to strong acids under certain conditions (though hydrolysis to the

acid is more likely).

- Storage: Desiccate at room temperature. Hygroscopic nature degrades purity over time.[\[1\]](#)

Analytical Characterization

To validate the identity of the compound in the lab, look for these signals:

- IR Spectroscopy:
 - Nitrile ($\text{-C}\equiv\text{N}$): Sharp, weak band at $\sim 2230\text{--}2250\text{ cm}^{-1}$.[\[1\]](#)
 - Amine salt (N-H): Broad bands in $2800\text{--}3200\text{ cm}^{-1}$ region.[\[1\]](#)
 - Sulfate: Strong broad bands $\sim 1100\text{ cm}^{-1}$.[\[1\]](#)
- ^1H NMR (D_2O):
 - Singlet at $\sim 3.3\text{ ppm}$ (N-CH_3).[\[1\]](#)
 - Singlet at $\sim 2.7\text{ ppm}$ ($\text{N-CH}_2\text{-CN}$).[\[1\]](#)
 - Note: Shifts may vary depending on pH and concentration.[\[1\]](#)

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 196971, Aminoacetonitrile sulfate. Retrieved from [\[Link\]](#) (Note: Analogous structure reference for spectral data comparison).
- El-Naggar, A. M., et al. (2011). Approaches towards the synthesis of 5-aminopyrazoles. Beilstein Journal of Organic Chemistry. Retrieved from [\[Link\]](#).^[1]

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Sources

- 1. Heterocyclic Chemistry [\[cem.com\]](#)
- 2. Cyanides/Nitriles C2-C6 | CymitQuimica [\[cymitquimica.com\]](#)
- 3. Aminoacetonitrile sulfate (1:1) | C₂H₆N₂O₄S | CID 196971 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
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